

4-Bromo-2-fluorothiophenol chemical properties and structure

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Compound of Interest

Compound Name: **4-Bromo-2-fluorothiophenol**

Cat. No.: **B183962**

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An In-depth Technical Guide to **4-Bromo-2-fluorothiophenol**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **4-Bromo-2-fluorothiophenol**, a compound of interest in chemical synthesis and potentially in drug development. This document summarizes its known physical and chemical characteristics, structural information, and safety and handling guidelines.

Chemical Structure and Identification

4-Bromo-2-fluorothiophenol is a substituted aromatic thiol. The structural details and identifiers are crucial for accurate documentation and use in a research context.

Table 1: Structural and Identification Data

Identifier	Value
IUPAC Name	4-bromo-2-fluorobenzenethiol[1]
Synonyms	4-Bromo-2-fluorobenzenethiol, 2-fluoro-4-bromothiophenol[1][2]
CAS Number	174414-93-8[2][3][4]
Molecular Formula	C ₆ H ₄ BrFS[2][3][4]
SMILES	C1=CC(=C(C=C1Br)F)S[1]
InChI	InChI=1S/C6H4BrFS/c7-4-1-2-6(9)5(8)3-4/h1-3,9H[1]
InChIKey	KENIDQSHNHNYOY-UHFFFAOYSA-N[1]

Physicochemical Properties

Understanding the physicochemical properties of **4-Bromo-2-fluorothiophenol** is essential for its handling, storage, and application in experimental settings.

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	207.06 g/mol [3][4]
Exact Mass	205.92011 Da[1]
Physical State	Liquid[2]
Melting Point	No data available[2]
Boiling Point	No data available[2]
Density	No data available
Solubility	No data available[2]
LogP	2.9 (Computed)[1]

Experimental Data and Protocols

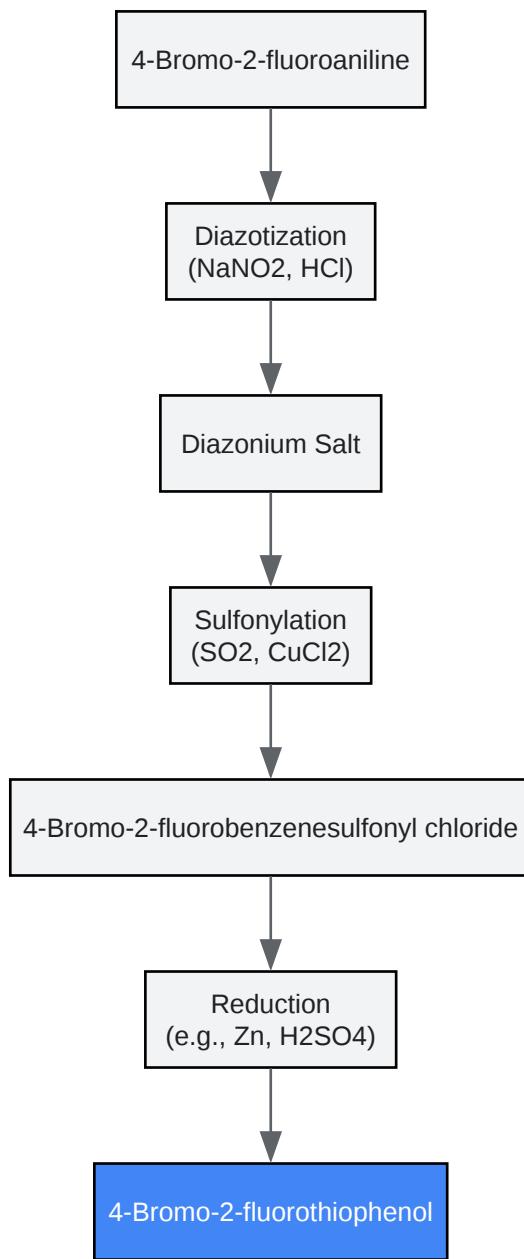
Detailed experimental protocols and spectroscopic data for **4-Bromo-2-fluorothiophenol** are not readily available in the cited literature. However, general synthetic strategies for related fluorinated thiophenols can provide insight into its potential preparation.

General Synthesis Approach

The synthesis of substituted thiophenols often involves the reduction of the corresponding benzenesulfonyl chloride. A plausible synthetic route for **4-Bromo-2-fluorothiophenol** could start from 4-bromo-2-fluoroaniline. This would typically involve diazotization followed by the introduction of a sulfonyl chloride group, and subsequent reduction to the thiol.

Below is a conceptual workflow for a potential synthesis route.

Conceptual Synthesis Workflow for 4-Bromo-2-fluorothiophenol

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Caption: A potential synthetic pathway for **4-Bromo-2-fluorothiophenol**.

Spectroscopic Data

Specific NMR, IR, or Mass Spectrometry data for **4-Bromo-2-fluorothiophenol** are not available in the searched sources. For reference, the IR spectra of related compounds like 4-bromothiophenol and 4-fluorothiophenol show characteristic S-H stretching vibrations, typically in the range of 2550-2600 cm⁻¹, and C-S stretching, as well as aromatic C-H and C=C vibrations.^[5]^[6]

Safety, Handling, and Storage

4-Bromo-2-fluorothiophenol is classified as a hazardous substance. Adherence to safety protocols is mandatory.

Table 3: GHS Hazard Statements

Hazard Code	Statement
H302	Harmful if swallowed ^[1] ^[2]
H312	Harmful in contact with skin ^[1]
H315	Causes skin irritation ^[1] ^[2]
H319	Causes serious eye irritation ^[1] ^[2]
H332	Harmful if inhaled ^[1]
H335	May cause respiratory irritation ^[1] ^[2]

Handling:

- Use only in a well-ventilated area or outdoors.^[2]
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Avoid breathing fumes, mist, spray, and vapors.^[2]
- Wash skin thoroughly after handling.^[2]
- Do not eat, drink, or smoke when using this product.^[2]

Storage:

- Store in a dry, cool, and well-ventilated area.[2]
- Keep the container tightly closed.
- The compound is noted to be air-sensitive, and storage under an inert gas is recommended. [2]
- Store at 4°C under nitrogen.[4]

First Aid:

- If swallowed: Rinse mouth. Get medical help.[2]
- If on skin: Wash with plenty of water.[2]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[2]

Applications in Research and Development

While specific applications are not extensively documented, **4-Bromo-2-fluorothiophenol** serves as a laboratory chemical for scientific research and development.[2] Its structure, featuring bromo, fluoro, and thiol functional groups, makes it a versatile building block in organic synthesis, potentially for the development of novel pharmaceutical compounds and other biologically active molecules. The synthesis of a related compound, 4-bromo-2-fluorobiphenyl, is noted for its use in preparing non-steroidal anti-inflammatory drugs.[7]

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